

Characterization of 5-Bromo-6-hydroxypicolinic Acid by Mass Spectrometry: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-6-hydroxypicolinic acid

Cat. No.: B566694

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the mass spectrometric characterization of **5-Bromo-6-hydroxypicolinic acid** and its non-brominated analog, 6-hydroxypicolinic acid. The inclusion of experimental data and detailed protocols aims to facilitate a deeper understanding of the fragmentation behavior of these compounds, which is crucial for their identification and characterization in complex matrices.

Data Summary

The following table summarizes the key mass spectrometry data for **5-Bromo-6-hydroxypicolinic acid** and 6-hydroxypicolinic acid. The data for **5-Bromo-6-hydroxypicolinic acid** is predicted based on common fragmentation patterns of aromatic carboxylic acids and the isotopic distribution of bromine, while the data for 6-hydroxypicolinic acid is based on available experimental findings.

Feature	5-Bromo-6-hydroxypicolinic acid	6-Hydroxypicolinic acid
Molecular Formula	C ₆ H ₄ BrNO ₃	C ₆ H ₅ NO ₃
Molecular Weight	218.01 g/mol	139.11 g/mol [1]
Ionization Mode	Electrospray Ionization (ESI), Positive	Electrospray Ionization (ESI), Positive[2]
Parent Ion ([M+H] ⁺)	m/z 218/220 (due to ⁷⁹ Br/ ⁸¹ Br isotopes)	m/z 140
Key Fragment Ions (m/z)	200/202 ([M+H-H ₂ O] ⁺), 172/174 ([M+H-HCOOH] ⁺), 124 (loss of Br), 94	122 ([M+H-H ₂ O] ⁺), 94 ([M+H-HCOOH] ⁺)
Isotopic Pattern	Characteristic 1:1 ratio for bromine isotopes	Not applicable

Experimental Protocols

A generalized experimental protocol for the analysis of these compounds using Liquid Chromatography-Mass Spectrometry (LC-MS) is provided below.

Sample Preparation:

- Prepare a stock solution of the analyte (**5-Bromo-6-hydroxypicolinic acid** or 6-hydroxypicolinic acid) in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Dilute the stock solution with the initial mobile phase to a working concentration of 1-10 µg/mL.
- Filter the final solution through a 0.22 µm syringe filter before injection.

Liquid Chromatography (LC) Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size)

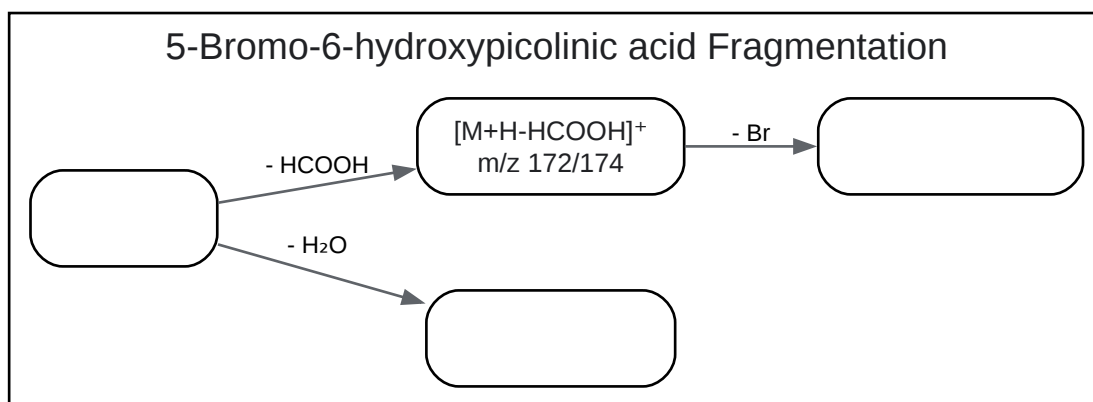
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L

Mass Spectrometry (MS) Conditions:

- Ionization Source: Electrospray Ionization (ESI)
- Polarity: Positive
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 $^{\circ}$ C
- Desolvation Temperature: 350 $^{\circ}$ C
- Desolvation Gas Flow: 600 L/hr
- Collision Gas: Argon
- Collision Energy: Ramped from 10-40 eV for fragmentation analysis (MS/MS)

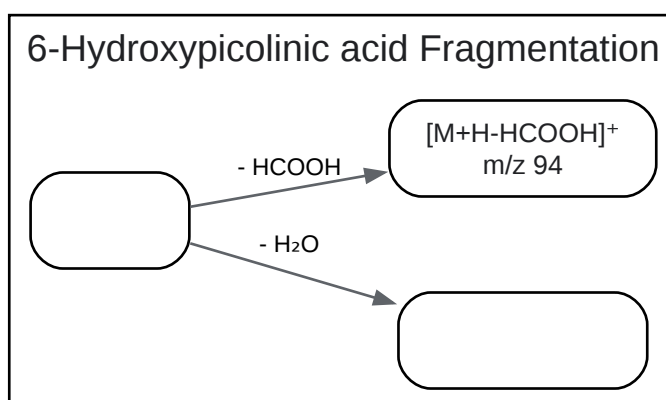
Fragmentation Analysis

The fragmentation of these molecules is key to their structural elucidation. Below are diagrams illustrating the predicted and observed fragmentation pathways.



[Click to download full resolution via product page](#)

Caption: Predicted fragmentation of **5-Bromo-6-hydroxypicolinic acid**.



[Click to download full resolution via product page](#)

Caption: Fragmentation of 6-hydroxypicolinic acid.

The presence of the bromine atom in **5-Bromo-6-hydroxypicolinic acid** introduces a characteristic isotopic pattern (m/z and $m/z+2$ in a roughly 1:1 ratio) for all bromine-containing fragments, which is a key diagnostic feature for its identification. The fragmentation pattern is predicted to involve the neutral loss of water (H_2O) and formic acid ($HCOOH$) from the protonated molecule, which are common fragmentation pathways for carboxylic acids. Subsequent loss of the bromine radical from the fragment at m/z 172/174 would lead to the ion at m/z 94. In contrast, 6-hydroxypicolinic acid, lacking the bromine atom, shows a simpler fragmentation pattern with losses of water and formic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Hydroxypicolinic acid | C₆H₅NO₃ | CID 242721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mzCloud – 6 Hydroxypicolinic acid [mzcloud.org]
- To cite this document: BenchChem. [Characterization of 5-Bromo-6-hydroxypicolinic Acid by Mass Spectrometry: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b566694#characterization-of-5-bromo-6-hydroxypicolinic-acid-by-mass-spectrometry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com